

4-Methylumbelliferyl alpha-D-glucopyranoside solubility in different solvents

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Compound of Interest

Compound Name: 4-Methylumbelliferyl alpha-D-glucopyranoside

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An In-depth Technical Guide to the Solubility of 4-Methylumbelliferyl α -D-glucopyranoside

For researchers, scientists, and drug development professionals, understanding the solubility of 4-Methylumbelliferyl α -D-glucopyranoside is critical for its effective use as a fluorogenic substrate in various biochemical assays. This guide provides a comprehensive overview of its solubility in different solvents, detailed experimental protocols, and visual workflows to facilitate its application in the laboratory.

Solubility Profile of 4-Methylumbelliferyl α -D-glucopyranoside

4-Methylumbelliferyl α -D-glucopyranoside is a fluorogenic substrate used for the detection of α -glucosidase activity[1][2]. Upon enzymatic cleavage by α -glucosidase, the highly fluorescent product 4-methylumbelliferone (4-MU) is released, which can be quantified to determine enzyme activity[3][4]. The solubility of this compound is a key factor in preparing stock solutions and performing these assays accurately.

The solubility of 4-Methylumbelliferyl α -D-glucopyranoside in various common laboratory solvents is summarized in the table below. It is important to note that for some solvents, sonication may be recommended to aid dissolution[5].

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	50 mg/mL[4][6][7]	A clear, colorless to faintly yellow solution is formed[6].
Dimethylformamide (DMF)	20 mg/mL[6]	A clear, colorless to faintly yellow solution is formed[6]. Another source indicates solubility of 5 mg/mL[4][7].
Pyridine	50 mg/mL[8][9]	A clear, colorless to faintly yellow solution is formed[9]. Another source states solubility at a concentration of 1%[1].
Methanol	Soluble[6]	Quantitative data not specified.
Acetone/Water (1:1)	2% Solution	This equates to 20 mg/mL.
Water	Sparingly Soluble	One user reported difficulty in dissolving the compound in a phosphate-citrate buffer at 0.507 mg/mL, even with heating to 42°C[10]. This suggests low aqueous solubility. For a related compound, 4-Methylumbelliferyl α -D-galactopyranoside, solubility in water is reported as 50 mg/mL with the application of heat.

Experimental Protocols

Protocol for Determining Aqueous Solubility

This protocol provides a general method for determining the aqueous solubility of a test compound like 4-Methylumbelliferyl α -D-glucopyranoside, adapted from standard laboratory procedures[11][12][13].

Materials:

- 4-Methylumbelliferyl α -D-glucopyranoside
- Solvent of choice (e.g., DMSO for stock solution)
- Aqueous buffer (e.g., phosphate-buffered saline, pH 7.4)
- Microcentrifuge tubes
- 96-well filter plate
- 96-well collection plate (UV-transparent)
- Vortex mixer
- Shaker or agitator
- Spectrophotometer (UV-Vis plate reader)

Procedure:

- Preparation of Stock Solution: Prepare a concentrated stock solution of 4-Methylumbelliferyl α -D-glucopyranoside in a suitable organic solvent, such as DMSO (e.g., 10 mM).
- Preparation of Test Solutions:
 - Add a small aliquot of the stock solution to the aqueous buffer in a microcentrifuge tube or a well of a deep-well plate to achieve a desired final concentration (e.g., 10 μ L of 10 mM stock into 190 μ L of buffer for a final concentration of 500 μ M in 5% DMSO)[[11](#)].
 - Prepare a series of dilutions if determining the solubility limit.
- Equilibration:
 - Cap the tubes or seal the plate and agitate the solutions at room temperature for a set period (e.g., 1.5 to 24 hours) to allow the solution to reach equilibrium[[11](#)].
- Separation of Undissolved Compound:

- For microcentrifuge tubes, centrifuge at high speed (e.g., 10,000 x g) for 5-10 minutes to pellet any undissolved solid[13].
- For filter plates, place the filter plate on top of a collection plate and centrifuge or apply a vacuum to filter the solution[11].
- Quantification:
 - Carefully transfer the supernatant or filtrate to a UV-transparent 96-well plate.
 - Measure the absorbance of the solution at the λ_{max} of 4-Methylumbelliferyl α -D-glucopyranoside (~318 nm)[4].
 - Determine the concentration of the dissolved compound by comparing the absorbance to a standard curve of known concentrations.

Protocol for α -Glucosidase Activity Assay

This protocol outlines a fluorometric assay for measuring α -glucosidase activity using 4-Methylumbelliferyl α -D-glucopyranoside as the substrate[3].

Materials:

- α -Glucosidase enzyme solution
- 4-Methylumbelliferyl α -D-glucopyranoside substrate solution (prepared in an appropriate buffer, may require a small amount of DMSO for solubilization)
- Assay buffer (e.g., citrate-phosphate buffer, pH may need optimization)
- Stop solution (e.g., high pH buffer like 0.1 M glycine-NaOH, pH 10.3)
- Black 96-well microplate
- Fluorescence microplate reader

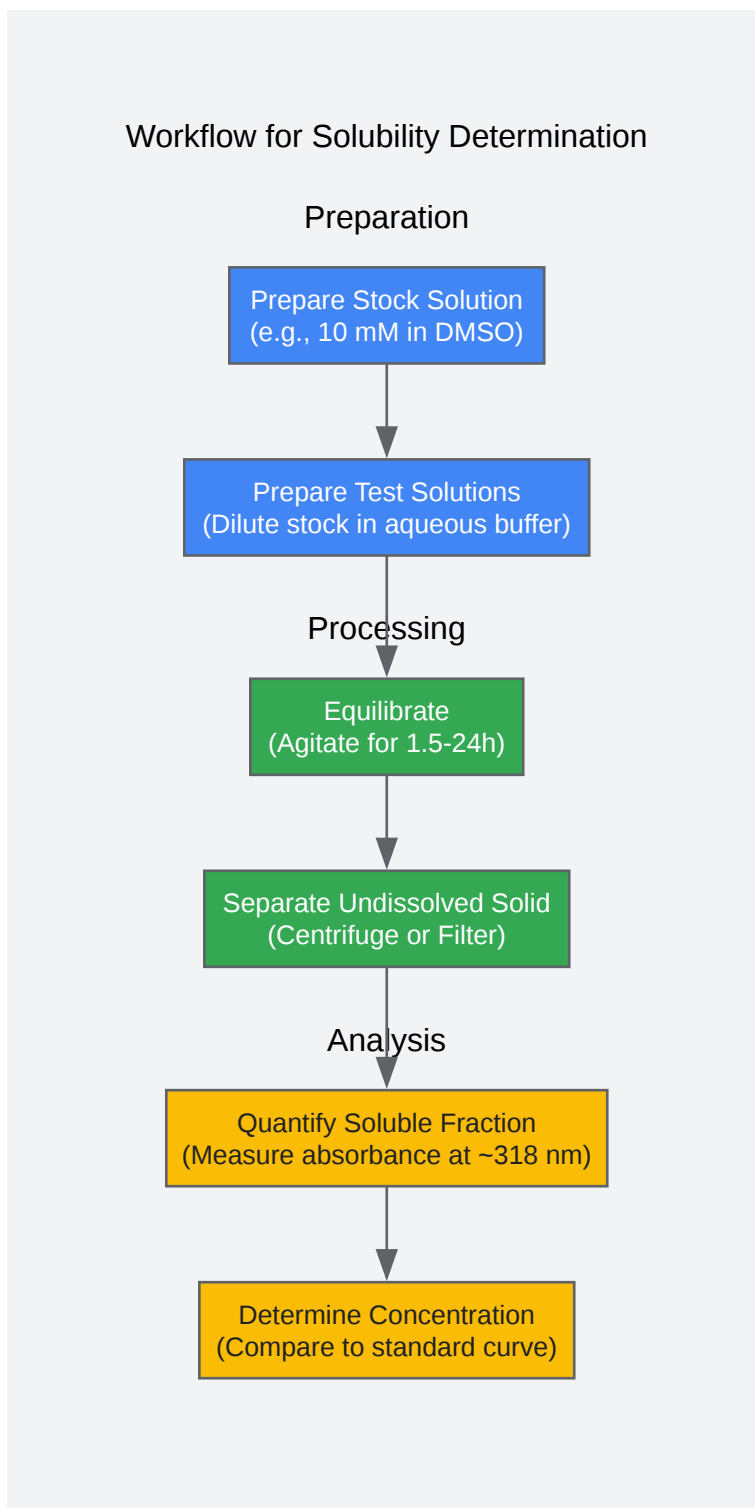
Procedure:

- Prepare Reagents:

- Dilute the α -glucosidase enzyme to the desired concentration in the assay buffer.
- Prepare the 4-Methylumbelliferyl α -D-glucopyranoside substrate solution in the assay buffer. If solubility is an issue, a stock solution in DMSO can be prepared and then diluted in the buffer, ensuring the final DMSO concentration is low enough not to affect enzyme activity.
- Enzyme Reaction:
 - To each well of a black 96-well microplate, add the enzyme solution.
 - If testing for inhibitors, add the test compound and incubate with the enzyme for a predetermined time (e.g., 5-10 minutes at 37°C)[3].
 - Initiate the reaction by adding the substrate solution to each well.
- Incubation: Incubate the plate at the optimal temperature for the enzyme (e.g., 37°C) for a specific time (e.g., 20-30 minutes)[3]. The incubation time should be within the linear range of the reaction.
- Reaction Termination: Stop the reaction by adding the stop solution to each well. The high pH of the stop solution also enhances the fluorescence of the liberated 4-methylumbelliferone[4].
- Fluorescence Measurement: Measure the fluorescence using a microplate reader with excitation at approximately 360 nm and emission at approximately 449 nm[4][6].
- Data Analysis:
 - Subtract the fluorescence of a blank control (no enzyme) from all readings.
 - Enzyme activity is proportional to the fluorescence intensity. A standard curve of 4-methylumbelliferone can be used to quantify the amount of product formed.

Visualizations

The following diagrams illustrate the experimental workflows and the biochemical pathway relevant to the use of 4-Methylumbelliferyl α -D-glucopyranoside.



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Caption: A flowchart illustrating the key steps in determining the aqueous solubility of a compound.

Workflow for α -Glucosidase Activity Assay

Assay Setup

Add α -Glucosidase
to 96-well plate

Add Inhibitor (optional)
and pre-incubate

Enzymatic Reaction

Initiate Reaction:
Add 4-MUG Substrate

Incubate at 37°C

Terminate Reaction
with Stop Solution

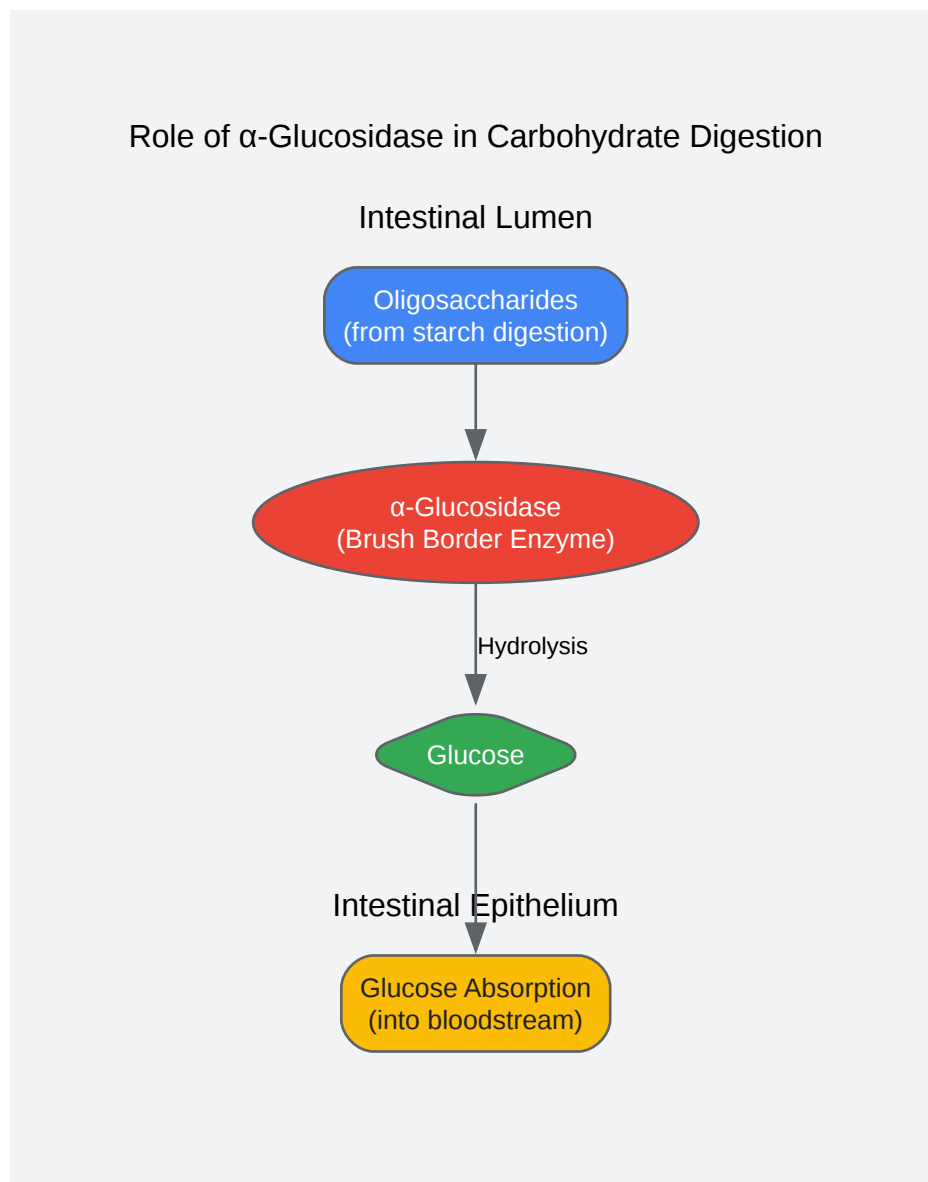
Detection

Measure Fluorescence
(Ex: ~360 nm, Em: ~449 nm)

Analyze Data
(Calculate enzyme activity)

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Caption: A diagram showing the procedural flow of a fluorometric α -glucosidase activity assay.



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Caption: A simplified diagram of the α -glucosidase pathway in carbohydrate metabolism.

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References

- 1. Glycosynth - 4-Methylumbelliferyl alpha-D-glucopyranoside [glycosynth.co.uk]
- 2. goldbio.com [goldbio.com]
- 3. benchchem.com [benchchem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. 4-Methylumbelliferyl- α -D-Galactopyranoside | TargetMol [targetmol.com]
- 6. 4-甲基伞形酮 α -D-吡喃葡萄糖苷 $\geq 98\%$ (TLC) | Sigma-Aldrich [sigmaaldrich.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. You are being redirected... [bio-world.com]
- 9. 4-Methylumbelliferyl α -D-glucopyranoside α -glucosidasesubstrate 17833-43-1 [sigmaaldrich.com]
- 10. researchgate.net [researchgate.net]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 13. jeodpp.jrc.ec.europa.eu [jeodpp.jrc.ec.europa.eu]
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